

# An In-depth Technical Guide to 4-Iodoaniline: Structure, Properties, and Applications

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## Compound of Interest

Compound Name: 4-Iodoaniline

Cat. No.: B139537

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Iodoaniline**, a critical chemical intermediate in various fields, particularly in pharmaceutical development. This document details its chemical structure, physicochemical properties, synthesis protocols, key reactions, and safety information, presented for practical application in a research and development setting.

## Chemical Identity and Structure

**4-Iodoaniline**, also known as p-iodoaniline or 1-amino-4-iodobenzene, is an aromatic organic compound. It consists of a benzene ring substituted with an amino group (-NH<sub>2</sub>) and an iodine atom (-I) at the para (1,4) positions. This unique structure, featuring both a nucleophilic amino group and a reactive C-I bond, makes it a versatile building block in organic synthesis.<sup>[1]</sup>

The chemical structure is represented by the SMILES string Nc1ccc(I)cc1 and the InChIKey VLVCDUSVTXIWWG-UHFFFAOYSA-N.<sup>[2][3]</sup>

## Physicochemical and Spectroscopic Properties

**4-Iodoaniline** is typically a white to grey or brown crystalline powder.<sup>[1][4][5]</sup> It is stable under standard storage conditions, though it is known to be light-sensitive.<sup>[4][6]</sup> Key quantitative properties are summarized in the tables below.



## Physical and Chemical Properties

Property	Value	Reference(s)
CAS Number	540-37-4	<a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Formula	C <sub>6</sub> H <sub>6</sub> I <sub>N</sub>	<a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Weight	219.02 g/mol	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[8]</a>
Appearance	White to grey-brown crystalline powder	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	61-65 °C	<a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[9]</a>
Boiling Point	268.7 °C at 760 mmHg	<a href="#">[10]</a>
Density	~1.924 g/cm <sup>3</sup>	<a href="#">[10]</a>
Solubility	Slightly soluble in water; Freely soluble in alcohol, diethyl ether, and chloroform.	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[9]</a>

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **4-Iodoaniline**.



Spectrum Type	Key Peaks / Chemical Shifts ( $\delta$ )	Solvent / Conditions	Reference(s)
$^1\text{H}$ NMR	$\sim 7.39$ ppm (d, 2H, Ar-H), $\sim 6.45$ ppm (d, 2H, Ar-H), $\sim 3.61$ ppm (s, 2H, $-\text{NH}_2$ )	$\text{CDCl}_3$	[2]
$^{13}\text{C}$ NMR	$\delta$ 146.1, 137.9, 117.3, 79.4 ppm	$\text{CDCl}_3$	[11]
Infrared (IR)	Key bands for N-H stretching (amine), C-N stretching, C-I stretching, and aromatic C-H bending.	KBr disc / Nujol mull	[10][12][13]
Mass Spectrometry (MS)	Molecular ion peak ( $\text{M}^+$ ) at $m/z$ 219.	Electron Ionization (EI)	[14][15]

## Experimental Protocols

### Synthesis of 4-Iodoaniline

A common and reliable method for the laboratory-scale synthesis of **4-Iodoaniline** is the direct iodination of aniline. The following protocol is adapted from established procedures.[16]

Materials:

- Aniline (1.2 moles, 110 g)
- Sodium Bicarbonate (1.8 moles, 150 g)
- Iodine, powdered (1 mole, 254 g)
- Deionized Water (1 L)
- Gasoline or Petroleum Ether (for purification,  $\sim 1$  L)
- Ice



#### Procedure:

- In a 3-L beaker, combine aniline (110 g), sodium bicarbonate (150 g), and water (1 L).
- Cool the mixture to 12-15 °C using an ice bath.
- With efficient mechanical stirring, add powdered iodine (254 g) in 15-20 g portions over a period of 30 minutes.
- Continue stirring for an additional 20-30 minutes until the color of free iodine has mostly disappeared.
- Collect the dark crystalline product, crude p-iodoaniline, by suction filtration on a Büchner funnel. Press the solid to remove as much water as possible.
- Purification: Transfer the crude product to a 2-L flask and add 1 L of gasoline or petroleum ether.
- Heat the mixture in a water bath to 75-80 °C under a reflux condenser for approximately 15 minutes with frequent shaking.
- Decant the hot supernatant into a beaker cooled in an ice-salt bath while stirring constantly.
- **4-Iodoaniline** will crystallize as nearly colorless needles.
- Filter the purified crystals and allow them to air dry. The expected yield is approximately 75-84%.<sup>[16]</sup>

## Representative Reaction: Suzuki-Miyaura Cross-Coupling

**4-Iodoaniline** is an excellent substrate for palladium-catalyzed cross-coupling reactions. The following is a general protocol for a Suzuki-Miyaura reaction.

#### Materials:

- **4-Iodoaniline** (1 mmol)



- Arylboronic acid (1.2 mmol)
- Palladium(II) Acetate [Pd(OAc)<sub>2</sub>] (0.5 mol%)
- Potassium Carbonate (K<sub>2</sub>CO<sub>3</sub>) (2 mmol)
- Ethanol/Water solution or other suitable solvent system (e.g., Toluene, DMF)

#### Procedure:

- To a round-bottomed flask, add **4-Iodoaniline** (1 mmol), the desired arylboronic acid (1.2 mmol), and potassium carbonate (2 mmol).
- Add the solvent (e.g., 10 mL of 95% ethanol).
- Degas the mixture by bubbling argon or nitrogen through it for 10-15 minutes.
- Under an inert atmosphere, add the palladium catalyst (0.5 mol%).
- Heat the reaction mixture (e.g., to 60-80 °C) and monitor its progress using Thin Layer Chromatography (TLC).
- Upon completion, cool the mixture to room temperature and add cold water.
- Extract the product with an organic solvent (e.g., diethyl ether or ethyl acetate).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

## Applications in Drug Development and Organic Synthesis

**4-Iodoaniline** is a cornerstone intermediate in the pharmaceutical industry.<sup>[4]</sup> Its reactivity allows for its incorporation into complex molecular architectures, making it invaluable for the synthesis of Active Pharmaceutical Ingredients (APIs).<sup>[4]</sup>



- **Anti-Cancer Agents:** It is a key building block in the synthesis of various anti-tumor agents, including inhibitors of tubulin polymerization and tyrosine kinase inhibitors.<sup>[4]</sup>
- **Drug Discovery:** Researchers utilize **4-iodoaniline** as a starting material to generate large libraries of compounds for high-throughput screening, accelerating the discovery of new drug candidates.<sup>[4]</sup> The reactive iodine atom serves as a handle for diversification through cross-coupling reactions.<sup>[4]</sup>
- **Imaging Agents:** The presence of the heavy iodine atom makes it a useful precursor for the development of contrast agents for medical diagnostics like X-ray imaging.<sup>[4]</sup>
- **Other Applications:** Beyond pharmaceuticals, it is used to manufacture azo dyes, agrochemicals, and materials for electronics, such as functionalized graphene oxide.<sup>[1][7][9]</sup>

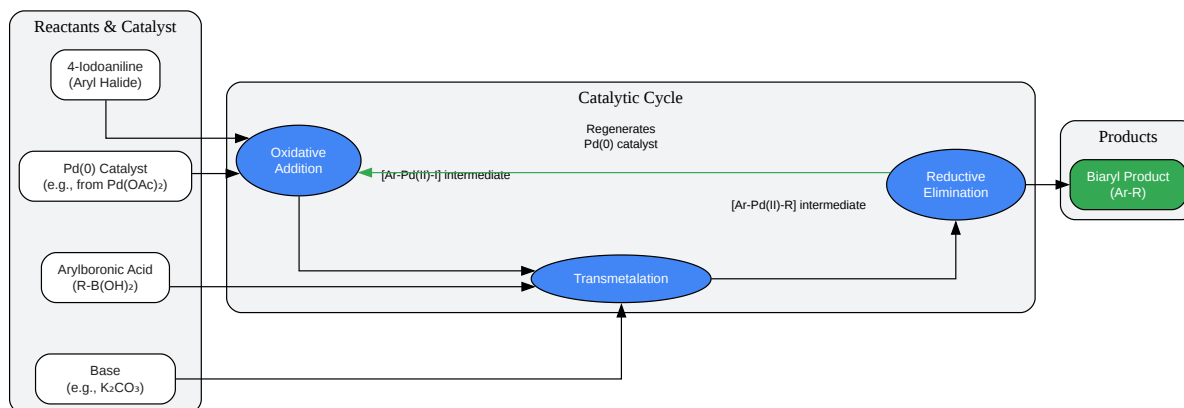
## Key Synthetic Pathways and Workflows

As a versatile intermediate, **4-iodoaniline** participates in numerous synthetic transformations. Palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura and Buchwald-Hartwig aminations, are particularly prominent in modern synthetic chemistry.

### Suzuki-Miyaura Coupling Workflow

This reaction forms a new carbon-carbon bond, which is fundamental for constructing the core skeletons of many drug molecules.





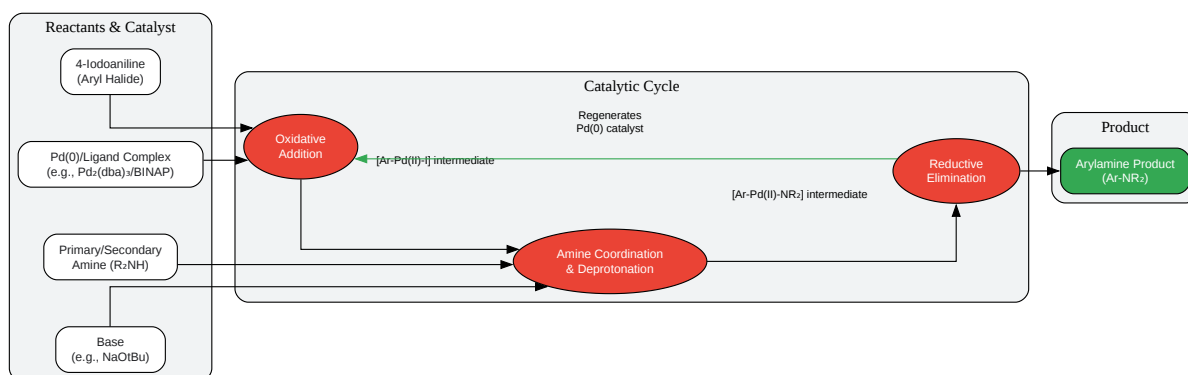
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Workflow for the Suzuki-Miyaura cross-coupling reaction using **4-Iodoaniline**.

## Buchwald-Hartwig Amination Workflow

This reaction is one of the most powerful methods for forming carbon-nitrogen bonds, essential for synthesizing aryl amines found in countless pharmaceuticals.





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Workflow for the Buchwald-Hartwig amination reaction using **4-Iodoaniline**.

## Safety and Handling

**4-Iodoaniline** is classified as a hazardous substance and must be handled with appropriate safety precautions.

- Hazards: Harmful if swallowed, in contact with skin, or if inhaled.[6][17] It causes skin and serious eye irritation and may cause respiratory irritation.[6] Absorption into the body can lead to the formation of methemoglobin.[13]
- Personal Protective Equipment (PPE): Always wear safety glasses with side-shields, chemical-resistant gloves, and a lab coat. Handle in a well-ventilated area or a chemical fume hood to avoid inhaling dust.



- Storage: Store in a cool, dry, dark place in a tightly sealed container.[4] It is light-sensitive.[6]
- Incompatibilities: Avoid contact with strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[6]

Always consult the Safety Data Sheet (SDS) for the most current and detailed safety information before handling this compound.

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## References

1. prepchem.com [prepchem.com]
2. 4-Iodoaniline(540-37-4) 1H NMR [m.chemicalbook.com]
3. 4-碘苯胺 98% | Sigma-Aldrich [sigmaaldrich.com]
4. 4-Iodoaniline: The Cornerstone of Innovative Solutions | sarex blog [sarex.com]
5. 4-iodoaniline - Sarex Fine [sarex.com]
6. IODOANILINE [sdfine.com]
7. Page loading... [guidechem.com]
8. benchchem.com [benchchem.com]
9. 4-Iodoaniline | 540-37-4 [chemicalbook.com]
10. researchgate.net [researchgate.net]
11. rsc.org [rsc.org]
12. 4-Iodoaniline(540-37-4) IR Spectrum [chemicalbook.com]
13. Benzenamine, 4-iodo- [webbook.nist.gov]
14. 4-Iodoaniline(540-37-4) MS [m.chemicalbook.com]
15. 4-Iodoaniline | C<sub>6</sub>H<sub>6</sub>IN | CID 10893 - PubChem [pubchem.ncbi.nlm.nih.gov]
16. Organic Syntheses Procedure [orgsyn.org]



- 17. organic-synthesis.com [organic-synthesis.com]
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